

GSK3532795: A Second-Generation HIV-1 Maturation Inhibitor

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Compound of Interest

Compound Name: GSK3532795

Cat. No.: B606274

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

GSK3532795 (formerly BMS-955176) is a second-generation maturation inhibitor that represents a novel class of antiretroviral agents targeting the late stages of the HIV-1 replication cycle. Unlike many existing antiretrovirals that inhibit viral enzymes such as reverse transcriptase, protease, or integrase, **GSK3532795** disrupts the viral maturation process, rendering newly produced virions non-infectious.[1][2] This guide provides a comprehensive overview of the mechanism of action, in vitro activity, resistance profile, and clinical trial data for **GSK3532795**.

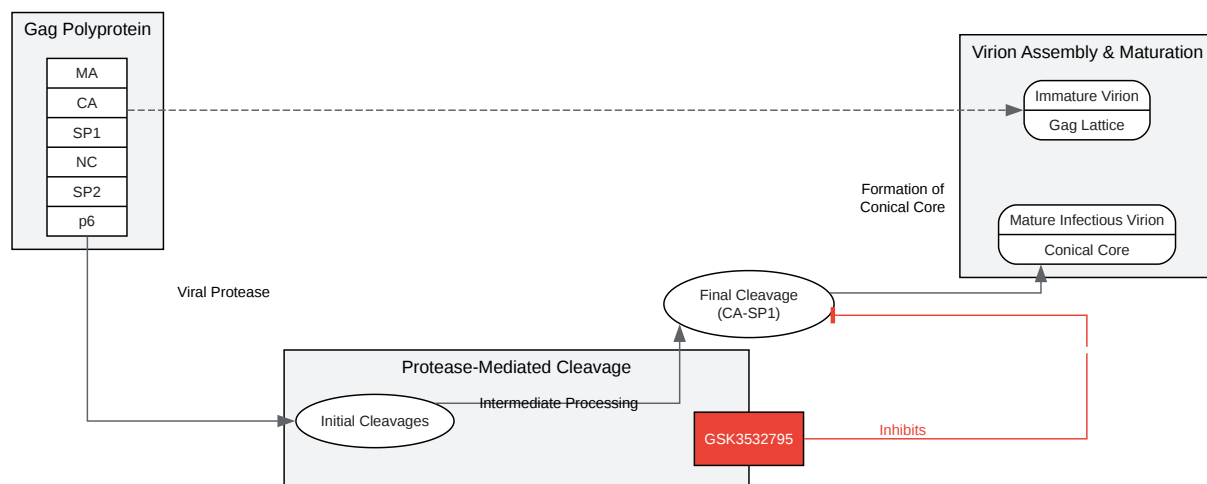
Mechanism of Action

The final step in the HIV-1 replication cycle is the maturation of newly budded viral particles into infectious virions. This process is mediated by the viral protease, which cleaves the Gag and Gag-Pol polyproteins at specific sites. A critical cleavage event occurs between the capsid (CA) and spacer peptide 1 (SP1) domains of Gag.[3] Inhibition of this cleavage results in the production of immature, non-infectious virus particles with defective cores.[2]

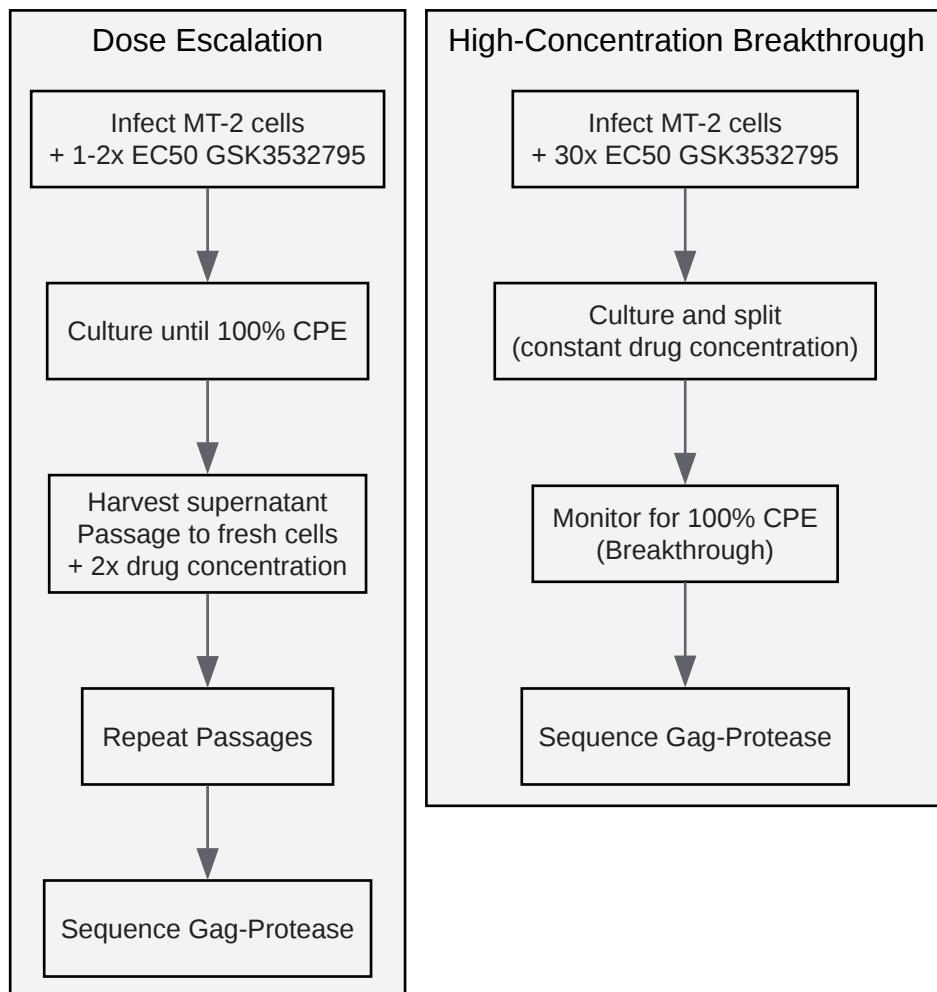
GSK3532795 specifically targets and binds to the CA-SP1 cleavage site within the Gag polyprotein.[3] By binding to this site, **GSK3532795** stabilizes the immature Gag lattice and sterically hinders the viral protease from accessing and cleaving the CA-SP1 junction.[3] This

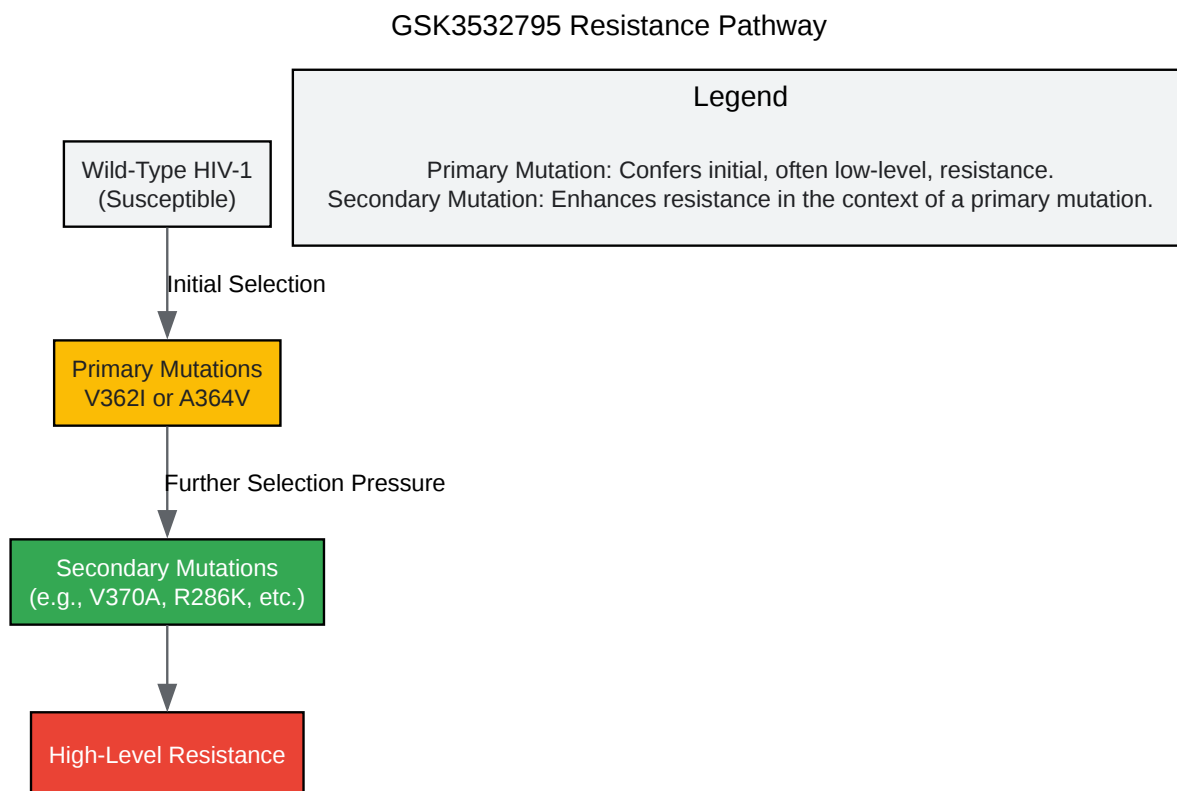
leads to the release of virions with an incomplete core structure, thereby preventing them from successfully infecting new cells.[\[2\]](#)

HIV-1 Maturation Pathway and Inhibition by GSK3532795



In Vitro Resistance Selection Workflow





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References

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